

Personal Protective Equipment (PPE) & Handling Guide: 6-Chloro-5-cyanonicotinic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Chloro-5-cyanonicotinic Acid

CAS No.: 1206969-20-1

Cat. No.: B1424278

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CAS: 1060815-58-0 (Generic/Analogous Class: Halogenated Cyanopyridines) Risk Profile: High-Potency Intermediate / Corrosive / Acute Toxin

Executive Safety Summary

Treat this compound as a High-Potency Active Pharmaceutical Ingredient (HPAPI) Precursor. **6-Chloro-5-cyanonicotinic Acid** combines the corrosive nature of nicotinic acids with the acute toxicity potential of organic nitriles. Unlike simple buffers, this molecule presents a triple-threat hazard: respiratory sensitization (dust), ocular damage (acidity), and systemic toxicity (dermal absorption of the cyanopyridine moiety).

Immediate Action Required:

- Engineering Control: All open handling must occur inside a certified chemical fume hood.[1]
- Prohibited: Do not handle on an open benchtop. Do not use latex gloves (poor resistance to pyridine derivatives).

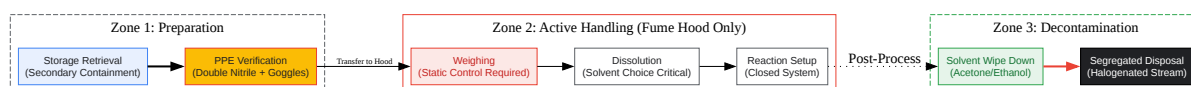
Risk Assessment & PPE Matrix

The following protection levels are calibrated for Worst-Case Scenarios (e.g., handling fine powder or concentrated solutions).

Protection Zone	Required PPE	Technical Specification & Rationale
Respiratory	Fume Hood (Primary)	Spec: Face velocity 80–100 fpm. Sash at 18 inches. Rationale: The 5-cyano group poses a risk of metabolic cyanide release if inhaled in large quantities. Dust control is critical.
Dermal (Hands)	Double Nitrile or Laminate	Spec: Minimum 5 mil (outer) / 4 mil (inner). Rationale: Pyridine derivatives can permeate standard nitrile. Double gloving increases breakthrough time >480 mins for solids. If dissolved in DCM/DMF: Use Silver Shield/Laminate gloves.
Ocular	Chemical Goggles	Spec: ANSI Z87.1 Impact + Splash rated. Rationale: Safety glasses are insufficient. The acidic proton (pKa ~3.2) combined with the chloro-group causes irreversible corneal damage upon contact with powder.
Body	Tyvek® Lab Coat	Spec: Closed-front, elastic cuffs. Rationale: Cotton coats absorb toxic dusts. Tyvek repels particulates and prevents migration of the chemical outside the lab.

Operational Protocol: The Safe Handling Loop

This workflow enforces a "Cradle-to-Grave" safety mentality, ensuring the chemical is never uncontained.



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Figure 1: Operational workflow emphasizing containment zones. Note that the transition from Zone 1 to Zone 2 requires a physical move into the fume hood before the container is opened.

Key Procedural Nuances:

- Static Control (The Invisible Risk):
 - Fine organic powders like **6-Chloro-5-cyanonicotinic Acid** are prone to static charge.
 - Protocol: Use an anti-static gun or a polonium strip inside the balance chamber. If the powder "flies," stop immediately. Do not brush it; wipe with a wet Kimwipe (solvent-dampened) to capture particles.
- Solvent Compatibility:
 - While the solid is manageable with nitrile gloves, the solution is dangerous.
 - If dissolving in Dichloromethane (DCM) or Dimethylformamide (DMF), standard nitrile gloves offer <5 minutes of protection. You must change gloves immediately upon any splash.

Emergency Response & Decontamination

Scenario A: Powder Spill (Inside Hood)

- Do not use a brush (generates dust).
- Cover spill with wet paper towels (water or ethanol).
- Scoop up the wet slurry and place in a wide-mouth hazardous waste jar.
- Wipe surface with 10% Sodium Carbonate (neutralizes the acid) followed by water.

Scenario B: Skin Exposure

- Immediate: Remove contaminated clothing/gloves.
- Flush: Wash with soap and lukewarm water for 15 minutes. Do not use hot water (opens pores) or ethanol (increases absorption of pyridines).
- Medical: Seek evaluation. Provide the SDS to the physician, highlighting the "Cyanopyridine" structure.

Disposal Strategy (Cradle-to-Grave)

Proper disposal is legally and ethically mandatory. This compound falls under Halogenated Organic Waste.

Waste Stream	Classification	Protocol
Solid Waste	Hazardous Solid (Toxic)	Double-bag in clear polyethylene. Label as "Toxic Solid - Halogenated Pyridine Derivative."
Liquid Waste	Halogenated Organic	Do NOT mix with Acid Waste. Segregate into the "Halogenated Solvent" carboy. Ensure pH is not extremely acidic (<2) to prevent container degradation.
Sharps/Glass	Chemically Contaminated	Triple rinse with acetone before placing in glass bin. Collect rinsate as Halogenated Waste.

Critical Incompatibility:

- Never mix this waste with strong oxidizers (e.g., Nitric Acid, Peroxides) or Bleach (Sodium Hypochlorite).
- Reasoning: Mixing cyanopyridines with bleach can theoretically generate cyanogen chloride (gas), a chemical warfare agent.

References

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